

Personal protective equipment for handling 2,7-Dibromo-9,9'-spirobifluorene

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Compound of Interest

Compound Name: 2,7-Dibromo-9,9'-spirobifluorene

Cat. No.: B070725

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Essential Safety and Handling Guide for 2,7-Dibromo-9,9'-spirobifluorene

This guide provides immediate, essential safety and logistical information for handling **2,7-Dibromo-9,9'-spirobifluorene** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Chemical Profile:

- Chemical Name: **2,7-Dibromo-9,9'-spirobifluorene**
- CAS Number: 171408-84-7[1][2]
- Molecular Formula: C₂₅H₁₄Br₂[1]
- Appearance: Solid[2]

Hazard Summary: While a specific Safety Data Sheet (SDS) for **2,7-Dibromo-9,9'-spirobifluorene** is not readily available, data from structurally similar compounds such as 2,7-dibromo-9,9-bis(6-bromohexyl)fluorene and 2,7-dibromo-9-fluorenone indicate that it should be handled with care. The primary hazards are expected to be:

- Causes skin irritation.[3][4][5][6][7]

- Causes serious eye irritation.[3][4][5][6][7]
- May cause respiratory irritation.[5][6]

Therefore, appropriate personal protective equipment is mandatory to minimize exposure.

Personal Protective Equipment (PPE)

A summary of the recommended personal protective equipment for handling **2,7-Dibromo-9,9'-spirobifluorene** is provided in the table below.

PPE Category	Item	Specifications and Recommendations
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or punctures before use. Change gloves immediately if contaminated. For prolonged or high-exposure tasks, consider double-gloving. [8] [9]
Eye and Face Protection	Safety goggles and face shield	Chemical splash goggles that meet ANSI Z.87.1 or equivalent standards are required. A face shield should be worn over a full-face respirator when there is a risk of splashing or when handling larger quantities. [3] [8]
Body Protection	Laboratory coat	A flame-resistant lab coat or a 100% cotton lab coat should be worn and fully buttoned. This provides a barrier against splashes and contact with the skin. [3] [8]
Respiratory Protection	Respirator (if necessary)	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust. [5] [6] [10] If engineering controls are insufficient, a NIOSH-approved respirator may be required. [3] [8]

Experimental Protocols

Handling Procedure:

- Preparation: Put on all required PPE as detailed in the table above. Ensure a chemical fume hood is operational and prepare the workspace within the hood.
- Handling: Conduct all manipulations of the solid compound, such as weighing and transferring, within the fume hood to minimize inhalation exposure.[\[10\]](#)[\[11\]](#) Use a spatula for transfers to avoid generating dust.[\[8\]](#) Avoid contact with skin and eyes.[\[11\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[5\]](#)[\[11\]](#)
- In Case of a Spill: For a small spill, sweep up the material and place it in a sealed, labeled container for hazardous waste disposal.[\[5\]](#)[\[6\]](#) Avoid dust formation.[\[5\]](#)[\[11\]](#)

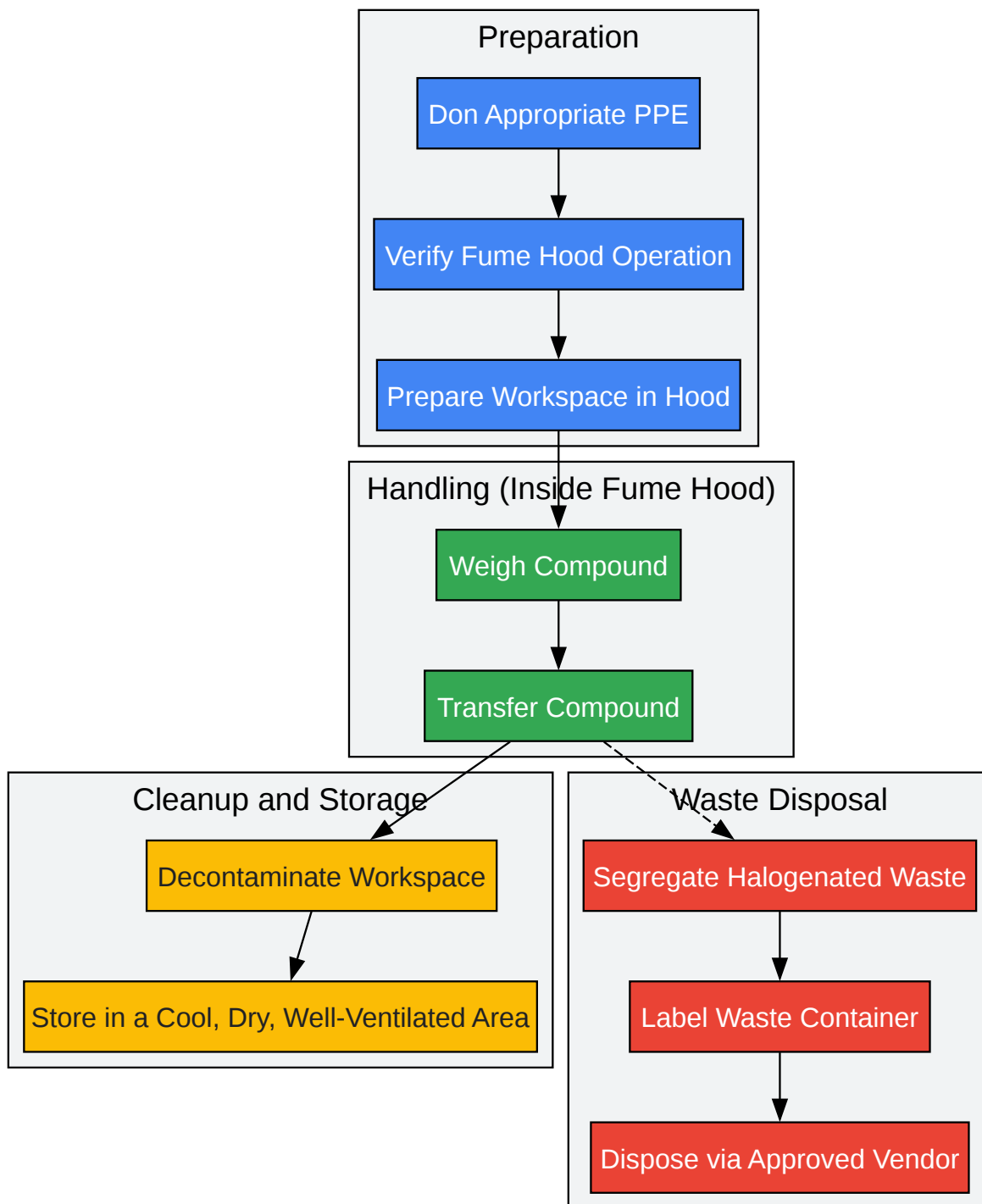
Disposal Plan:

All waste containing **2,7-Dibromo-9,9'-spirobifluorene** should be treated as hazardous waste.

- Solid Waste: Any unused **2,7-Dibromo-9,9'-spirobifluorene**, as well as contaminated items like gloves, weigh boats, and paper towels, should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing **2,7-Dibromo-9,9'-spirobifluorene** should be collected in a separate, labeled hazardous waste container for halogenated organic waste.
- Disposal: Dispose of contents and container to an approved waste disposal plant.[\[5\]](#)[\[6\]](#) Do not empty into drains.[\[5\]](#)[\[6\]](#)

Workflow Diagram

Safe Handling Workflow for 2,7-Dibromo-9,9'-spirobifluorene



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Caption: Workflow for safely handling **2,7-Dibromo-9,9'-spirobifluorene**.

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